

4-Methyl-3-nitropyridine hydrochloride chemical properties

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Compound of Interest

Compound Name: 4-Methyl-3-nitropyridine hydrochloride

Cat. No.: B1590557

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An In-Depth Technical Guide to the Chemical Properties and Applications of **4-Methyl-3-nitropyridine Hydrochloride**

Abstract

4-Methyl-3-nitropyridine hydrochloride is a pivotal heterocyclic intermediate, extensively utilized by researchers in the fields of pharmaceutical and agrochemical synthesis. Its unique molecular architecture, featuring an electron-deficient pyridine ring substituted with a methyl and a nitro group, provides a versatile platform for constructing complex molecular targets. This guide offers a comprehensive exploration of its core chemical properties, synthesis, reactivity, and applications. We delve into the rationale behind experimental choices, provide validated protocols for its synthesis and key transformations, and present a detailed analysis of its physicochemical characteristics. This document is intended to serve as a technical resource for scientists and drug development professionals, enabling them to fully leverage the synthetic potential of this valuable building block.

Introduction to Substituted Nitropyridines

Pyridine-based ring systems are a cornerstone of medicinal chemistry, recognized as a "privileged structural motif" in drug design due to their prevalence in FDA-approved therapeutics.^[1] Among the vast landscape of pyridine derivatives, nitropyridines command special attention. The introduction of a strongly electron-withdrawing nitro group profoundly alters the electronic landscape of the pyridine ring, deactivating it towards electrophilic

substitution while simultaneously activating it for nucleophilic attack. This altered reactivity makes nitropyridines powerful and versatile precursors for a wide array of functionalized heterocycles with diverse biological activities, including antitumor, antiviral, and anti-neurodegenerative properties.[1]

4-Methyl-3-nitropyridine hydrochloride emerges as a particularly useful intermediate within this class. The strategic placement of the methyl and nitro groups, combined with the enhanced aqueous solubility and stability conferred by hydrochloride salt formation, makes it an ideal starting material for multi-step synthetic campaigns aimed at producing novel active pharmaceutical ingredients (APIs) and agrochemicals.[2]

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of a synthetic intermediate is fundamental to its effective application. The hydrochloride salt form of 4-methyl-3-nitropyridine presents distinct advantages over its free base, primarily in solubility and handling.

Compound Identification and Physical Data

The key identifiers and physical properties of **4-Methyl-3-nitropyridine hydrochloride** and its corresponding free base are summarized below.

Property	4-Methyl-3-nitropyridine Hydrochloride	4-Methyl-3-nitropyridine (Free Base)	Reference(s)
IUPAC Name	4-methyl-3-nitropyridine;hydrochloride	4-methyl-3-nitropyridine	
Synonyms	3-Nitro-4-picoline hydrochloride	3-Nitro-4-picoline	
CAS Number	856835-53-5	5832-44-0	[3]
Molecular Formula	C ₆ H ₇ CIN ₂ O ₂	C ₆ H ₆ N ₂ O ₂	[4] [5]
Molecular Weight	174.58 g/mol	138.12 g/mol	[2] [5]
Appearance	White to light yellow crystalline solid	White to light yellow solid or liquid	
Melting Point	Not specified	24-28 °C	
Flash Point	Not specified	95.9 °C to 108.3 °C	

Solubility Profile

Salt formation is a cornerstone strategy in pharmaceutical development to enhance the aqueous solubility of parent compounds. This principle is clearly demonstrated when comparing 4-methyl-3-nitropyridine to its hydrochloride salt. The ionic nature of the salt facilitates favorable interactions with polar solvents like water.

Solvent	4-Methyl-3-nitropyridine Hydrochloride	4-Methyl-3-nitropyridine (Free Base)	Reference(s)
Water	High / Complete	Poorly soluble (~2.54 mg/mL)	[2]
Methanol	Soluble	Good solubility	
Ethanol	Soluble	Good solubility	

Stability

The stability of **4-Methyl-3-nitropyridine hydrochloride** is influenced by pH and temperature.

- pH-Dependent Stability: The compound shows optimal stability in mildly acidic to neutral aqueous solutions. Under strongly acidic conditions (pH < 3), the pyridine nitrogen is fully protonated to the pyridinium cation, which is generally stable. However, in related chloronitropyridines, prolonged exposure to aqueous acid can lead to hydrolysis.^[6]
- Thermal Stability: While specific data for this compound is limited, related nitropyridines typically undergo thermal decomposition at temperatures exceeding 300°C, initiated by the degradation of the nitro group.

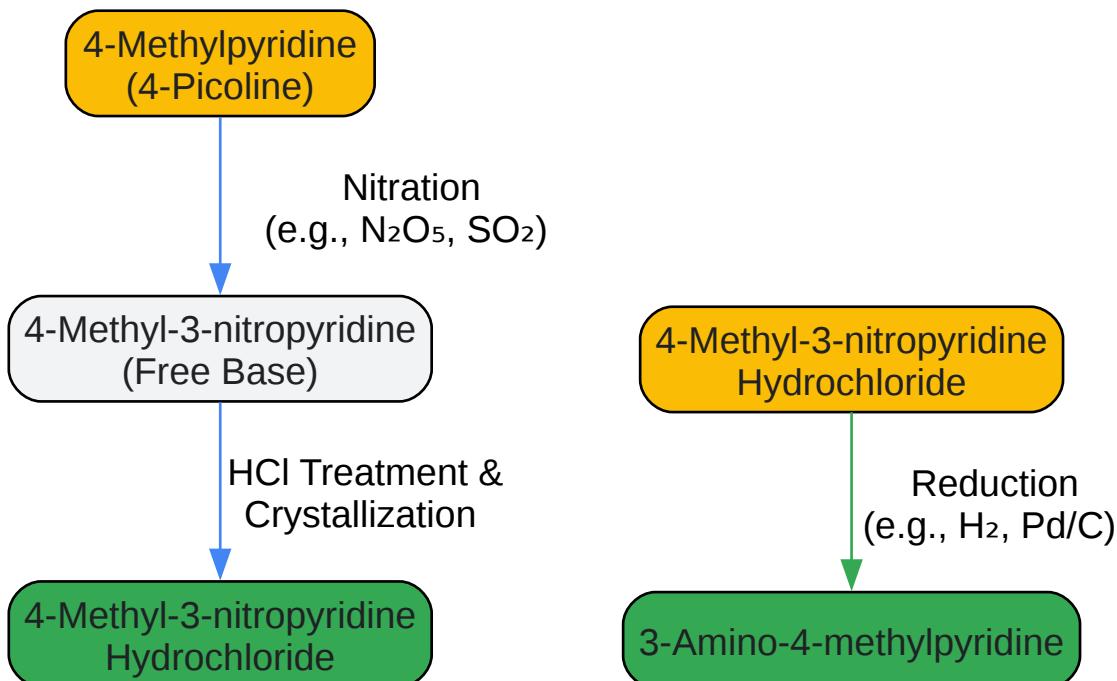
Spectroscopic Profile (of Free Base)

Spectroscopic data is crucial for reaction monitoring and quality control. The following data pertains to the free base, 4-methyl-3-nitropyridine.

Technique	Key Data Points	Reference(s)
¹³ C NMR	Spectra available in literature databases.	[7]
GC-MS	NIST library entry: 136027.	[7]
IR Spectra	FTIR spectra available in literature databases.	[7]
Raman Spectra	FT-Raman spectra available in literature databases.	[7]

Synthesis and Purification

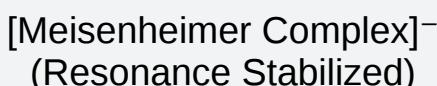
The most direct and common synthetic route to 4-methyl-3-nitropyridine originates from the commercially available precursor, 4-methylpyridine (also known as 4-picoline). The synthesis involves the regioselective nitration of the pyridine ring, followed by conversion to the hydrochloride salt to facilitate purification and improve handling characteristics.



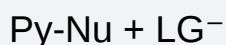
SNAr Mechanism on an Activated Pyridine Ring



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